

# A Comprehensive Technical Review of 4-Hydroxyphenylacetamide: Synthesis, Properties, and Biological Significance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxyphenylacetamide

Cat. No.: B194378

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Hydroxyphenylacetamide**, a molecule of significant interest in both pharmaceutical manufacturing and biomedical research, holds a unique position as a key synthetic intermediate and a biologically relevant metabolite. This technical guide provides an in-depth review of the current state of knowledge on **4-Hydroxyphenylacetamide**, consolidating information on its chemical and physical properties, synthesis methodologies, and its emerging biological profile. While primarily recognized as a crucial precursor in the synthesis of the beta-blocker atenolol, its identity as a metabolite of the widely used analgesic and antipyretic drug, acetaminophen (paracetamol), underscores the need for a thorough understanding of its pharmacological and toxicological characteristics.

This document aims to serve as a comprehensive resource for researchers, scientists, and professionals in drug development by presenting a structured overview of quantitative data, detailed experimental protocols derived from studies on closely related compounds, and visualizations of relevant biochemical pathways. Due to a notable gap in direct research on **4-Hydroxyphenylacetamide**, this review critically synthesizes available data and, where necessary, extrapolates potential biological activities and mechanisms from studies on its parent compound and structural analogs, clearly indicating areas where further investigation is warranted.

## Chemical and Physical Properties

**4-Hydroxyphenylacetamide**, with the chemical formula  $C_8H_9NO_2$ , is a beige, fine crystalline powder.[1][2] It is soluble in water and slightly soluble in DMSO and methanol.[2][3] A comprehensive summary of its chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **4-Hydroxyphenylacetamide**

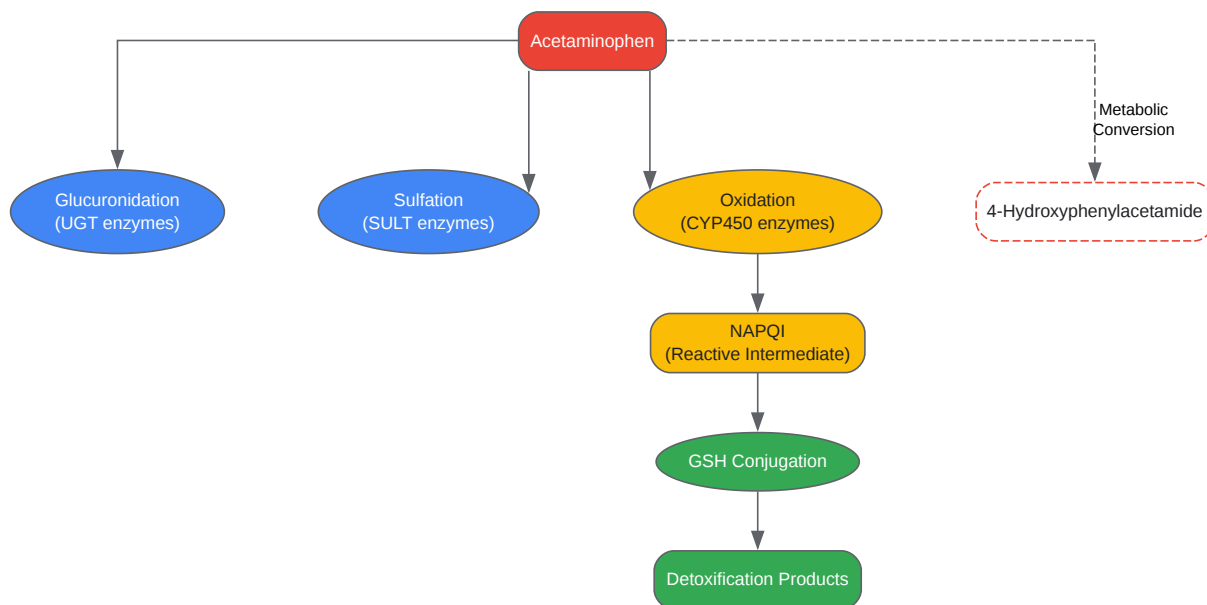
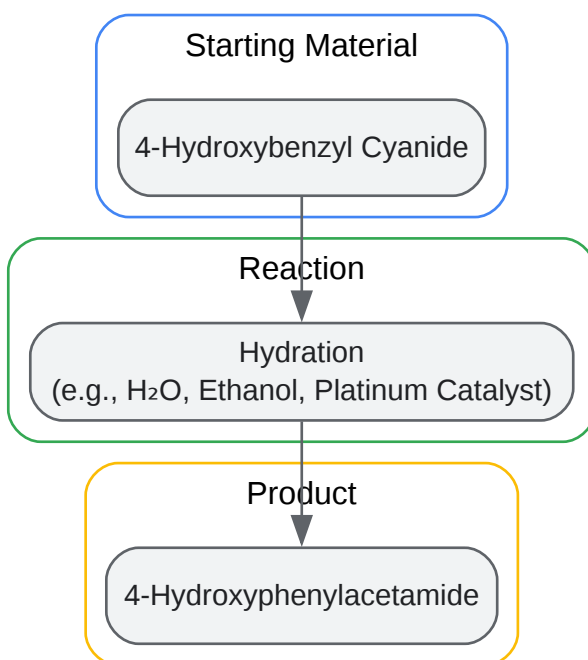
Property	Value	Reference(s)
Molecular Formula	$C_8H_9NO_2$	[1][3]
Molecular Weight	151.16 g/mol	[1][3]
CAS Number	17194-82-0	[1][3]
Melting Point	176-178 °C	[1][3]
Boiling Point	273.17°C (rough estimate)	[3]
Density	1.2023 g/cm <sup>3</sup> (rough estimate)	[3]
Water Solubility	Soluble	[3]
pKa	9.99 ± 0.26 (Predicted)	[2]
InChI Key	YBPAYPRLUDCSEY-UHFFFAOYSA-N	[4][5]
SMILES	<chem>NC(=O)Cc1ccc(O)cc1</chem>	[4]

## Synthesis of 4-Hydroxyphenylacetamide

**4-Hydroxyphenylacetamide** is a critical intermediate in the synthesis of atenolol, a widely prescribed beta-blocker for cardiovascular diseases.[6][7] Its synthesis is a well-established process in industrial and laboratory settings.

## General Synthesis Workflow

A common synthetic route to **4-Hydroxyphenylacetamide** involves the hydration of 4-hydroxybenzyl cyanide. This process can be catalyzed by various reagents, including platinum complexes.[5] The general workflow is depicted in the following diagram.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Hydroxyphenylacetamide | 17194-82-0 [chemicalbook.com]
- 2. 4-Hydroxyphenylacetamide CAS#: 17194-82-0 [m.chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. 4-Hydroxyphenylacetamide (CAS 17194-82-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. Synthesis routes of 4-Hydroxyphenylacetamide [benchchem.com]
- 6. apicule.com [apicule.com]
- 7. atenolol | PPTX [slideshare.net]
- To cite this document: BenchChem. [A Comprehensive Technical Review of 4-Hydroxyphenylacetamide: Synthesis, Properties, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194378#literature-review-of-4-hydroxyphenylacetamide-research]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)